

# Isostearyl neopentanoate molecular weight and formula

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## Compound of Interest

Compound Name: *Isostearyl neopentanoate*

Cat. No.: *B1596658*

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## Isostearyl Neopentanoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

[December 21, 2025]

This technical guide provides a comprehensive overview of **Isostearyl Neopentanoate**, a synthetic ester utilized primarily in the cosmetics and personal care industries. The information compiled herein, including its chemical and physical properties, is intended to serve as a foundational resource for professionals in research and development.

## Core Molecular and Physical Data

**Isostearyl neopentanoate** is the ester of isostearyl alcohol and neopentanoic acid.<sup>[1][2][3][4][5]</sup> It is a branched-chain ester that is a clear, slightly yellow, odorless, and viscous liquid in its raw form.<sup>[2][3]</sup>

## Molecular Identity

- Molecular Formula:  $C_{23}H_{46}O_2$ <sup>[2]</sup>
- Molecular Weight: 354.6 g/mol

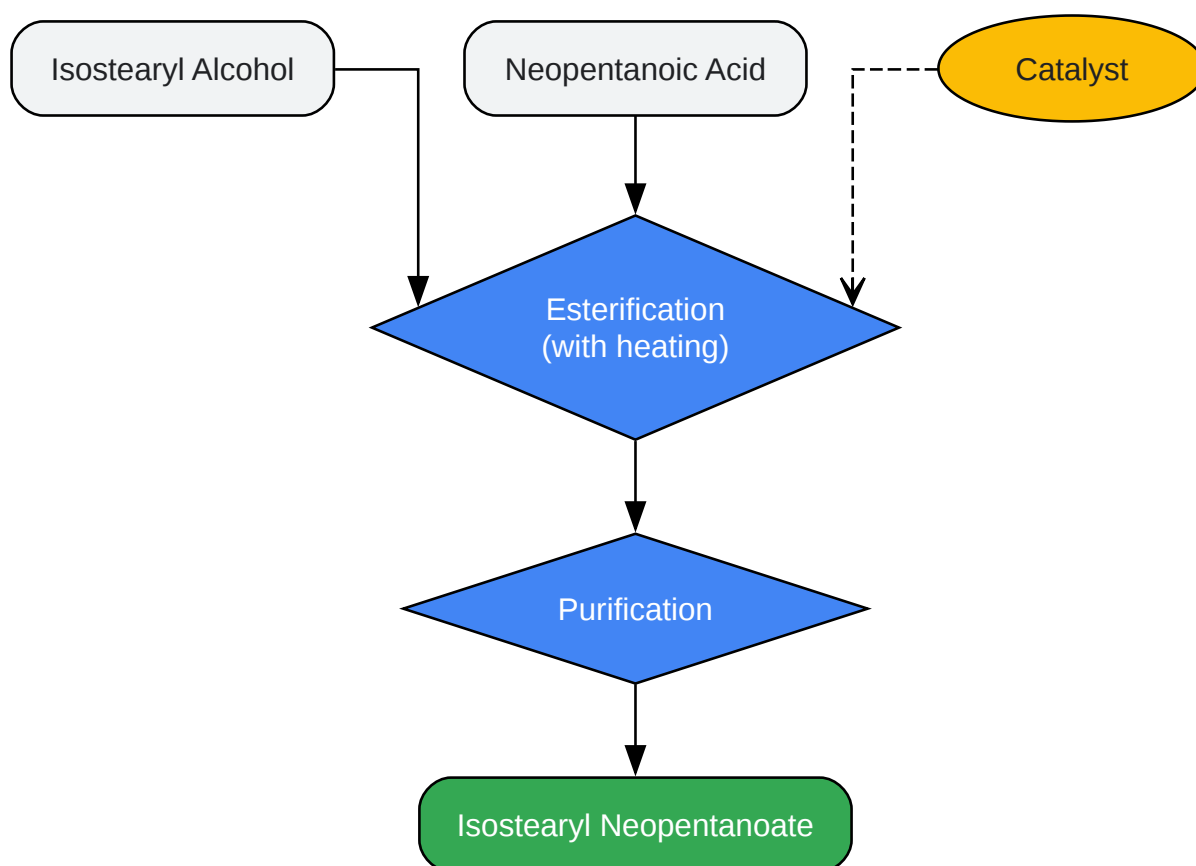
A summary of its key quantitative properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C <sub>23</sub> H <sub>46</sub> O <sub>2</sub>	[2]
Molecular Weight	354.6 g/mol	
CAS Number	58958-60-4	
Density	0.86 g/cm <sup>3</sup>	[1]
Boiling Point	379.8 °C at 760 mmHg	[1]
Flash Point	196 °C	[1]
Water Solubility	Insoluble	[2]
LogP (Octanol-Water Partition Coefficient)	7.69310	[1]
Refractive Index	1.447	[1]

## Synthesis of Isostearyl Neopentanoate

**Isostearyl neopentanoate** is synthesized through the esterification of isostearyl alcohol with neopentanoic acid. This reaction is typically conducted in the presence of a catalyst and under the application of heat. The resulting ester is then purified to remove any unreacted starting materials and byproducts.

A generalized workflow for the synthesis is depicted in the following diagram.



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Caption: Generalized workflow for the synthesis of **Isostearyl Neopentanoate**.

## Experimental Protocols: Safety and Toxicology

The safety of **isostearyl neopentanoate** has been evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel. The following summaries are based on the findings of their report. It is important to note that while the methodologies are described, detailed, step-by-step experimental protocols for replication are not publicly available.

### Acute Oral Toxicity

- Methodology: Studies were conducted on rats to determine the acute oral toxicity. The undiluted compound was administered at doses up to 4 ml/kg.
- Results: **Isostearyl neopentanoate** was found to be relatively non-toxic in these studies.

## Skin Irritation and Sensitization

- Skin Irritation:
  - Methodology: 24-hour patch tests were performed on rabbits using 100% **isostearyl neopentanoate**.
  - Results: No skin irritation was observed.
- Skin Sensitization:
  - Methodology: Two separate studies were conducted on guinea pigs to assess skin sensitization potential, with each study employing a different methodology.
  - Results: The compound was not found to be a sensitizer in these studies.

## Ocular Irritation

- Methodology: The potential for ocular irritation was evaluated in rabbits using undiluted **isostearyl neopentanoate**.
- Results: At a 100% concentration, **isostearyl neopentanoate** was found to be, at most, a minimal irritant to the rabbit eye.

## Phototoxicity and Photoallergenicity

- Methodology: A cosmetic formulation containing 16% **isostearyl neopentanoate** was tested for phototoxicity and photoallergenicity.
- Results: The formulation produced no phototoxicity or photoallergenicity.

## Applications and Function

Primarily, **isostearyl neopentanoate** functions as an emollient and a binder in cosmetic and personal care products.<sup>[3][4]</sup> Its branched-chain structure contributes to a desirable silky and non-oily feel upon application. It is also used as a pigment-dispersing agent in makeup and as a binder in pressed powders.<sup>[1][4]</sup>

## Conclusion

**Isostearyl neopentanoate** is a well-characterized synthetic ester with a primary role in the cosmetics industry. Its molecular and physical properties are well-documented, and its safety profile has been established through various toxicological studies. For the research and drug development community, while it does not possess known direct pharmacological activity, its properties as an emollient and formulation aid may be of interest in the development of topical delivery systems. However, the lack of publicly available, detailed experimental protocols for its synthesis and toxicological testing may present a limitation for in-depth, replicable scientific investigation.

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- To cite this document: BenchChem. [Isostearyl neopentanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596658#isostearyl-neopentanoate-molecular-weight-and-formula]

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